

An In-depth Technical Guide to N α -Cbz-DL-asparagine in Biochemistry

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Compound of Interest

Compound Name: Z-DL-Asn-OH

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N α -Cbz-DL-asparagine is a protected amino acid derivative that serves as a crucial building block in the field of biochemistry, particularly in the synthesis of peptides and the development of novel therapeutic agents. The attachment of the carbobenzyloxy (Cbz or Z) group to the alpha-amino group of DL-asparagine provides a stable protecting group that can be selectively removed under specific conditions, making it an invaluable tool for controlled chemical synthesis. This guide provides a comprehensive overview of the properties, synthesis, and applications of N α -Cbz-DL-asparagine, tailored for professionals in research and drug development.

Core Properties and Data

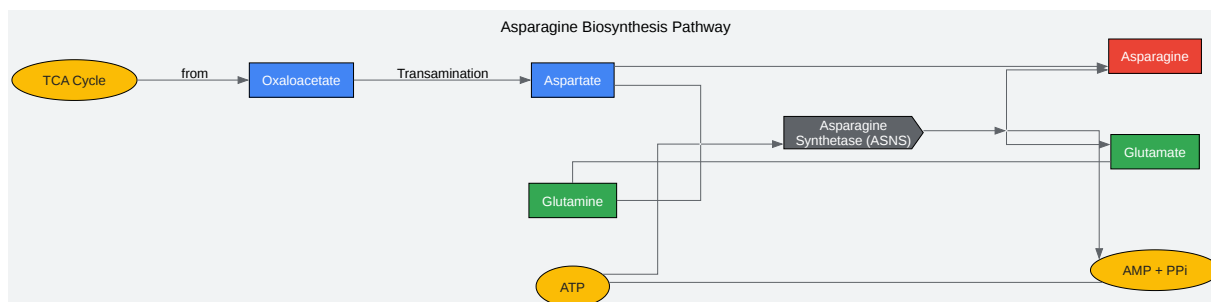
N α -Cbz-DL-asparagine is a white to off-white crystalline powder.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₄ N ₂ O ₅	[2][3][4][5]
Molecular Weight	266.25 g/mol	[1][3][4][5]
CAS Number	29880-22-6	[1][2][3][4][5]
Appearance	White to off-white powder/crystals	[1]
Storage Temperature	0 - 8 °C	[2]
Purity (typical)	≥ 99%	[1]
Synonyms	Z-DL-Asn-OH, N-Carbobenzyloxy-DL-asparagine	[2]

Note: Specific physical properties such as melting point and solubility for the DL-racemic mixture are not readily available in the literature; however, for the related compound L-asparagine, the melting point is reported as 234-235 °C and its solubility in water is 2.94 g/100 mL.[6][7][8]

Biochemical Pathways and Significance

While Nα-Cbz-DL-asparagine is primarily a synthetic compound, its core structure, asparagine, is a non-essential amino acid with significant roles in cellular metabolism. The synthesis of asparagine is intricately linked to central carbon and nitrogen metabolism. The diagram below illustrates the biosynthesis of asparagine and its relationship with the TCA cycle.



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Asparagine biosynthesis from the TCA cycle intermediate oxaloacetate.

Experimental Protocols

Synthesis of N α -Cbz-DL-asparagine

This protocol describes a common method for the N-protection of DL-asparagine using benzyl chloroformate (Cbz-Cl).^[1]

Materials:

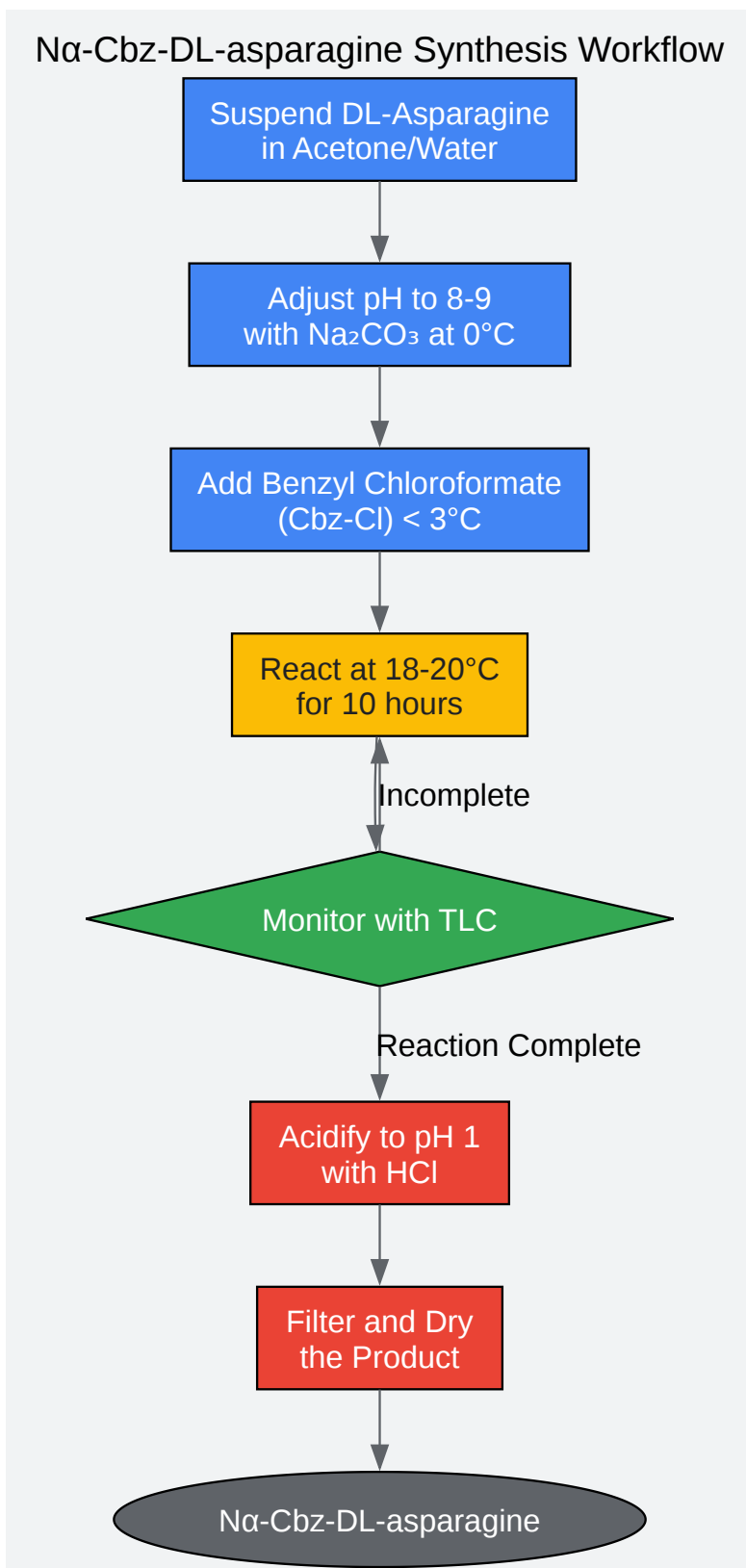
- DL-Asparagine
- Acetone
- Water
- 20% Sodium Carbonate solution

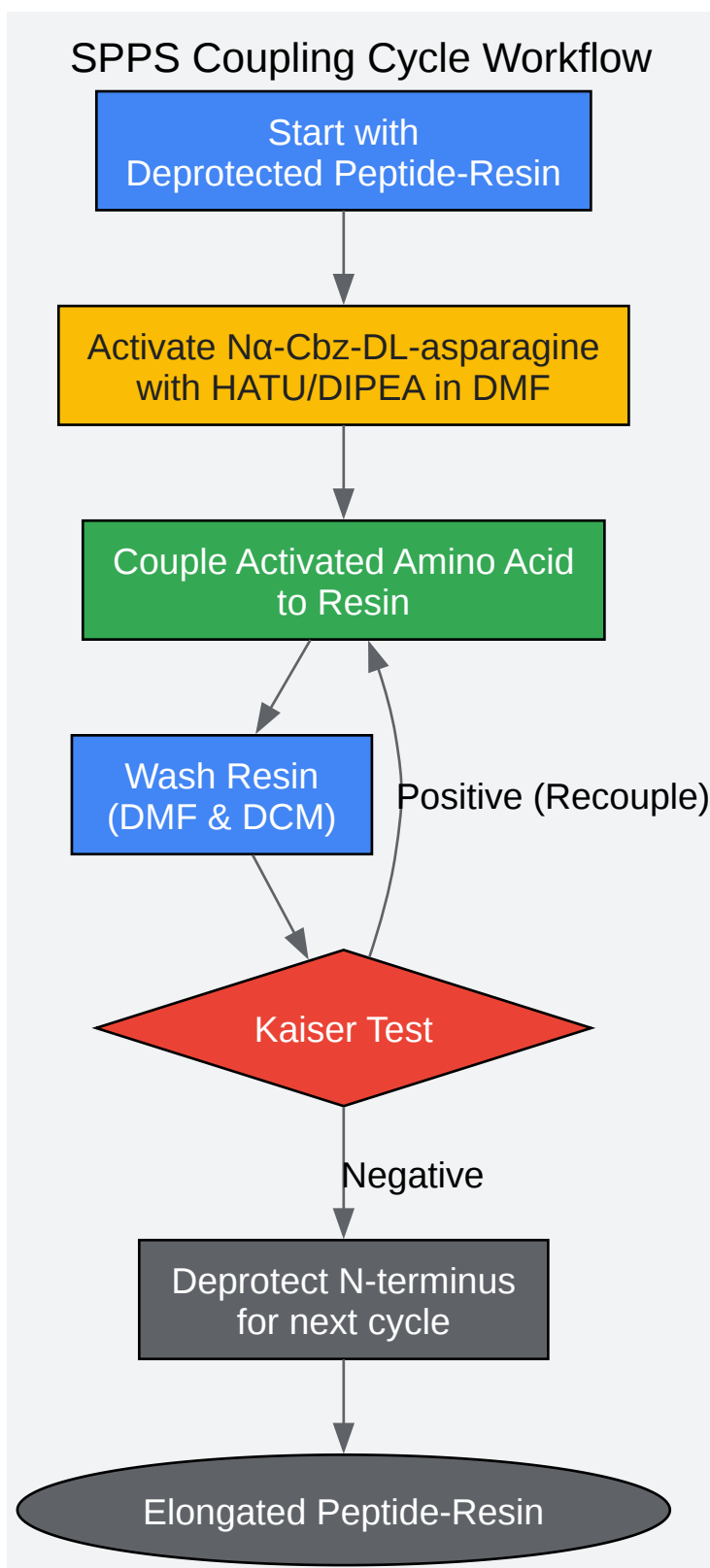
- Benzyl chloroformate (Cbz-Cl)
- 4M Hydrochloric acid (HCl)

Procedure:

- Suspend 100g of DL-asparagine in a mixture of 1000g of water and 300g of acetone and stir.
[\[1\]](#)
- Adjust the pH of the suspension to between 8 and 9 with a 20% sodium carbonate solution and cool the mixture to 0 °C.[\[1\]](#)
- Slowly add 150g of benzyl chloroformate, keeping the temperature below 3 °C over a period of 1-2 hours.[\[1\]](#)
- Raise the temperature to 18-20 °C and continue the reaction for 10 hours.[\[1\]](#)
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Once the starting material is consumed, acidify the reaction mixture to pH 1 with 4M HCl to precipitate the product.[\[1\]](#)
- Filter the solid precipitate, wash with cold water, and dry to obtain N α -Cbz-DL-asparagine.[\[1\]](#)
A typical yield is around 90%.[\[1\]](#)

The following diagram illustrates the workflow for the synthesis of N α -Cbz-DL-asparagine.





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